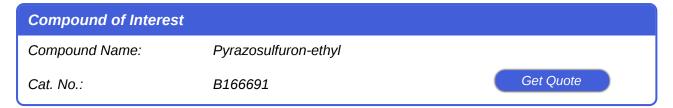


An In-depth Technical Guide to the Herbicidal Activity Spectrum of Pyrazosulfuron-ethyl

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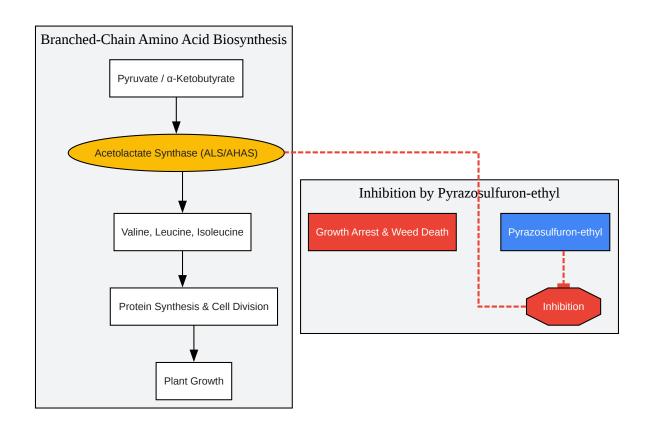
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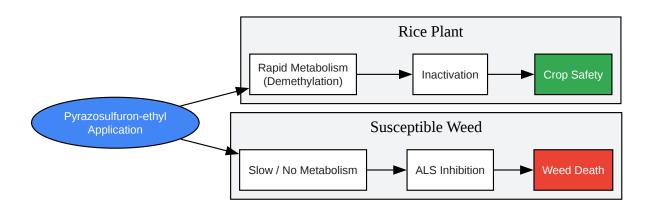
Pyrazosulfuron-ethyl is a highly active, systemic herbicide belonging to the sulfonylurea chemical family.[1][2][3] It is widely utilized in agriculture, particularly for selective weed control in rice cultivation. Its efficacy as a pre- and post-emergence herbicide stems from its ability to be absorbed through both the roots and leaves of weeds, translocating to the meristematic tissues where it exerts its effects. This technical guide provides a comprehensive overview of **Pyrazosulfuron-ethyl**'s herbicidal activity, mechanism of action, crop selectivity, and the experimental protocols used to evaluate its performance.

Mechanism of Action

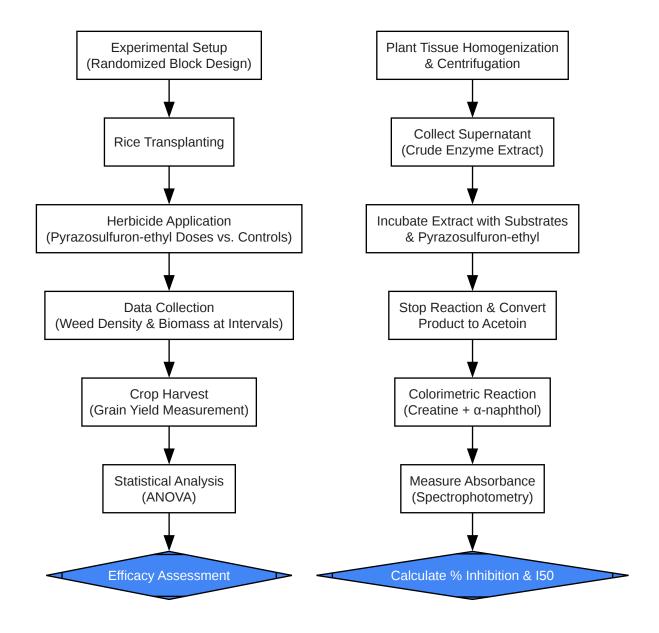
Pyrazosulfuron-ethyl's primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is critical in the biosynthesis pathway of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and cell division in plants. By blocking ALS, Pyrazosulfuron-ethyl effectively halts cell division and plant growth, leading to the eventual death of susceptible weeds.











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